

C.I. Mordant Red 94: A Technical Guide to its Solubility Characteristics

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Compound of Interest

Compound Name: *C.I. Mordant red 94*

Cat. No.: *B15555823*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **C.I. Mordant Red 94**, an azo dye. Due to the limited availability of specific quantitative solubility data for **C.I. Mordant Red 94**, this document synthesizes qualitative information from related mordant dyes to provide a predictive assessment of its solubility profile. Furthermore, a detailed, generalized experimental protocol for determining dye solubility is presented, alongside a logical workflow diagram.

Introduction to C.I. Mordant Red 94

C.I. Mordant Red 94 is classified as an azo dye. Its chemical structure and properties are registered under CAS No. 61931-83-7. Azo dyes are characterized by the presence of one or more azo groups ($-N=N-$) and are widely used in the textile industry for dyeing various fibers. Mordant dyes, specifically, require a mordant to bind to the material, which improves the fastness of the dye. Understanding the solubility of such dyes is crucial for their application in various industrial and research settings.

Predicted Solubility Profile of C.I. Mordant Red 94

While specific quantitative solubility data for **C.I. Mordant Red 94** is not readily available in the public domain, a qualitative understanding of its solubility can be inferred from the known characteristics of other mordant red dyes. The following table summarizes the solubility of several related compounds.

Solvent	C.I. Mordant Red 3	C.I. Mordant Red 5	C.I. Mordant Red 7	C.I. Mordant Red 9	C.I. Mordant Red 19
Water	Soluble	Soluble[1]	Soluble[2]	Soluble[3]	Soluble[4]
Ethanol	Slightly Soluble[5]	Slightly Soluble[1]	Slightly Soluble[2]	Slightly Soluble[3]	Sparingly Soluble[4]
Acetone	Slightly Soluble[5]	Soluble[1]	Slightly Soluble[2]	Slightly Soluble[3]	Soluble[4]
Cellosolve	Soluble[5]	Not Specified	Not Specified	Slightly Soluble[3]	Soluble[4]
Other					
Organic Solvents	Not Specified	Not Specified	Insoluble[2]	Insoluble[3]	Insoluble[4]

Based on this comparative data, it is predicted that **C.I. Mordant Red 94** will exhibit good solubility in water and limited solubility in polar organic solvents such as ethanol and acetone. It is likely to be insoluble in non-polar organic solvents.

Experimental Protocol for Determining Dye Solubility

The following is a generalized, comprehensive protocol for determining the solubility of a dye like **C.I. Mordant Red 94** in various solvents. This method is based on the gravimetric analysis of saturated solutions.

Objective: To quantitatively determine the solubility of **C.I. Mordant Red 94** in a range of solvents at a specified temperature.

Materials:

- **C.I. Mordant Red 94** powder
- Selected solvents (e.g., deionized water, ethanol, methanol, acetone, dimethyl sulfoxide)
- Volumetric flasks (10 mL)

- Analytical balance
- Magnetic stirrer and stir bars
- Thermostatically controlled water bath or incubator
- Centrifuge and centrifuge tubes
- Syringe filters (0.45 µm)
- Micropipettes
- UV-Vis spectrophotometer and cuvettes
- Drying oven

Methodology:

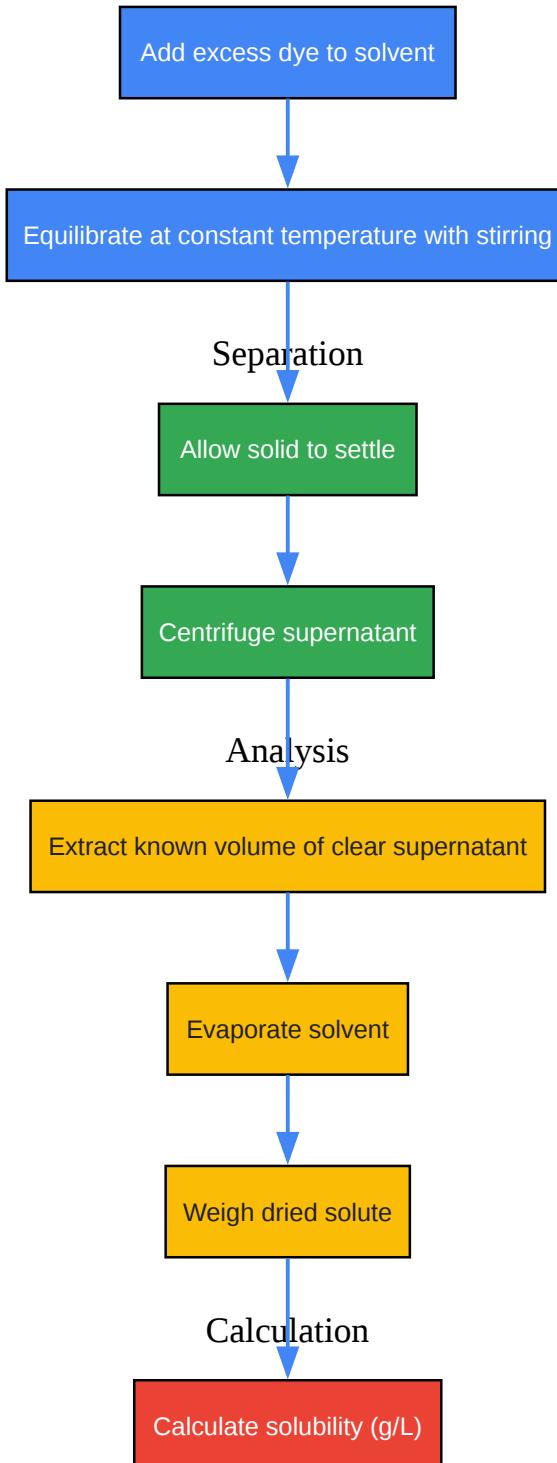
- Preparation of Saturated Solutions:
 1. Add an excess amount of **C.I. Mordant Red 94** powder to a series of 10 mL volumetric flasks, each containing a different solvent. An excess is ensured when a visible amount of undissolved solid remains.
 2. Place the flasks in a thermostatically controlled water bath or incubator set to the desired temperature (e.g., 25 °C).
 3. Stir the solutions vigorously using a magnetic stirrer for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 1. After the equilibration period, allow the solutions to stand undisturbed for at least one hour to allow the excess solid to settle.
 2. Carefully transfer an aliquot of the supernatant from each flask into a centrifuge tube.

3. Centrifuge the tubes at a high speed (e.g., 10,000 rpm) for 15 minutes to pellet any remaining suspended particles.
- Gravimetric Analysis:
 1. Carefully withdraw a precise volume (e.g., 5 mL) of the clear supernatant from each centrifuge tube using a micropipette.
 2. Transfer the aliquot to a pre-weighed, dry evaporating dish.
 3. Place the evaporating dishes in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the dye (e.g., 60-80 °C).
 4. Once the solvent has completely evaporated, cool the dishes in a desiccator and weigh them on an analytical balance.
 5. The difference in weight corresponds to the mass of the dissolved dye.
- Calculation of Solubility:
 1. Calculate the solubility in g/L using the following formula: Solubility (g/L) = (Mass of dissolved dye (g) / Volume of aliquot (L))
- Spectrophotometric Analysis (Optional Cross-Validation):
 1. Prepare a series of standard solutions of known concentrations of **C.I. Mordant Red 94** in the respective solvents.
 2. Measure the absorbance of these standards at the wavelength of maximum absorbance (λ_{max}) to create a calibration curve.
 3. Dilute a small, precise volume of the clear supernatant from the saturated solutions and measure its absorbance.
 4. Use the calibration curve to determine the concentration of the dye in the saturated solution.

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of dye solubility.

Preparation of Saturated Solution



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Caption: Experimental workflow for determining dye solubility.

Signaling Pathways

Currently, there is no scientific literature available to suggest that **C.I. Mordant Red 94**, a synthetic dye, is involved in any biological signaling pathways. Its primary applications are in industrial dyeing and as a staining agent, and it is not designed to interact with biological systems in a signaling capacity.

Conclusion

This technical guide has provided a comprehensive overview of the predicted solubility characteristics of **C.I. Mordant Red 94** based on data from analogous compounds. A detailed, generalized experimental protocol has been outlined to enable researchers to determine the precise solubility of this dye in various solvents. The provided workflow diagram offers a clear visual representation of the experimental process. While quantitative data for **C.I. Mordant Red 94** remains elusive, the information and methodologies presented herein provide a solid foundation for its practical application and further research.

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